

(5-Bromopentyl)boronic acid chemical properties

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Compound of Interest

Compound Name: (5-Bromopentyl)boronic acid

Cat. No.: B045191

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An In-depth Technical Guide to (5-Bromopentyl)boronic acid

Introduction

(5-Bromopentyl)boronic acid is a bifunctional organoboron compound featuring a terminal bromine atom and a boronic acid group. This structure makes it a valuable reagent in organic synthesis, particularly in the construction of more complex molecules. The boronic acid moiety serves as a versatile handle for various coupling reactions, most notably the Suzuki-Miyaura cross-coupling, while the bromo-functionalized alkyl chain allows for subsequent nucleophilic substitution or other transformations.^{[1][2][3]} This guide provides a comprehensive overview of its chemical properties, experimental protocols, and key applications for researchers in chemistry and drug development.

Core Chemical Properties

(5-Bromopentyl)boronic acid is typically a powder at room temperature and requires specific storage conditions to ensure its stability.

Property	Data	Reference
CAS Number	120986-85-8	[4] [5] [6]
Molecular Formula	C ₅ H ₁₂ BBrO ₂	[4] [5] [6]
Molecular Weight	194.86 g/mol	[5] [6]
IUPAC Name	(5-bromopentyl)boronic acid	
Physical Form	Powder	
Purity	≥95%	[5]
Storage Temperature	Inert atmosphere, store in freezer, under -20°C	[5] [6]
SMILES Code	OB(O)CCCCCBr	[5] [6]
InChI Key	RCBNHBWNONFWHR-UHFFFAOYSA-N	

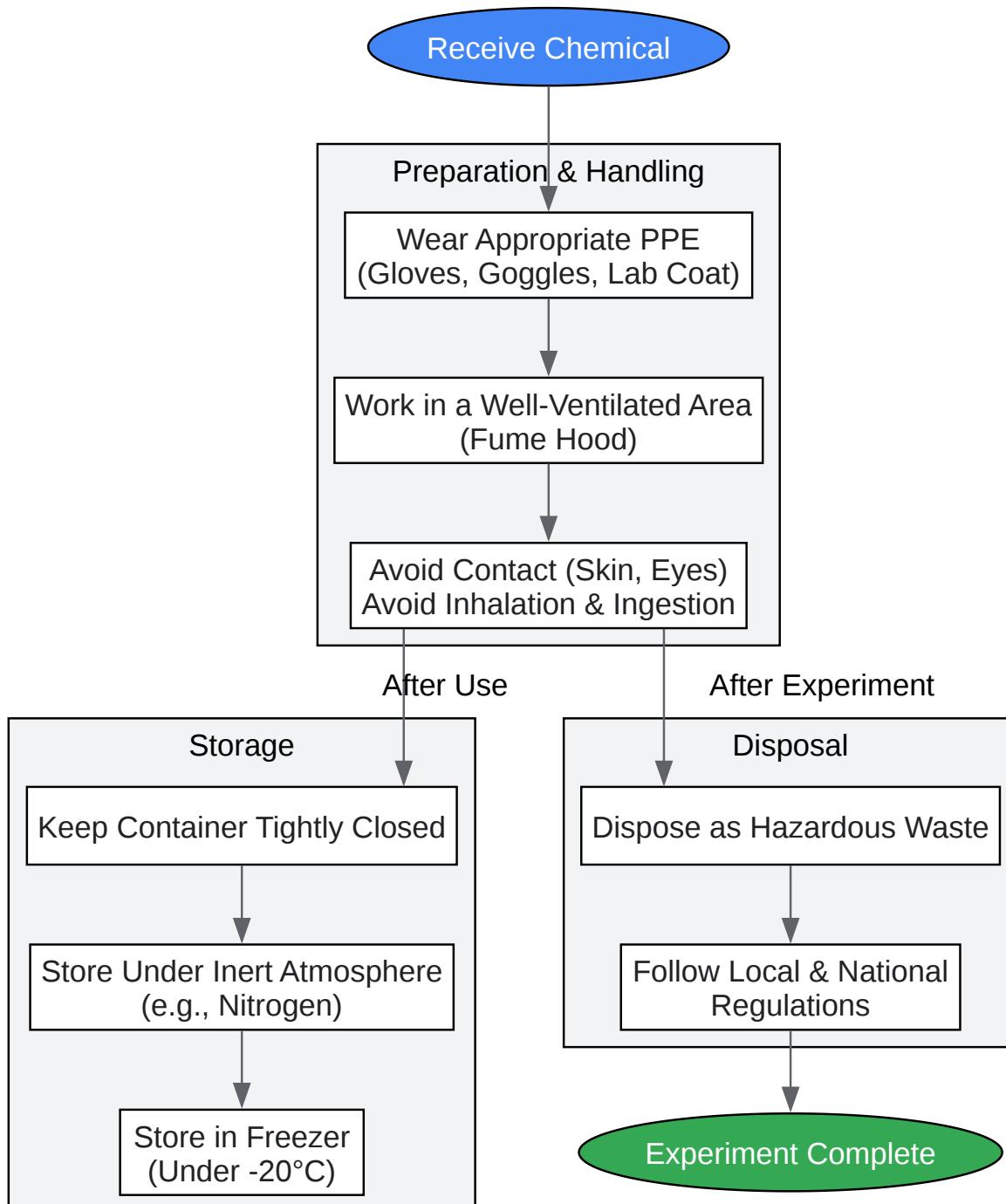
Safety and Handling

(5-Bromopentyl)boronic acid is classified as a hazardous substance and requires careful handling to avoid exposure.

3.1. Hazard Identification

- Signal Word: Warning[\[6\]](#)[\[7\]](#)
- Hazard Statements:
 - H315: Causes skin irritation.[\[5\]](#)[\[6\]](#)
 - H319: Causes serious eye irritation.[\[5\]](#)[\[6\]](#)
 - H335: May cause respiratory irritation.[\[5\]](#)[\[6\]](#)
 - H302: Harmful if swallowed.[\[7\]](#)

3.2. Recommended Handling Protocol Safe handling is crucial when working with this compound. The following workflow outlines the necessary precautions from receipt to disposal.



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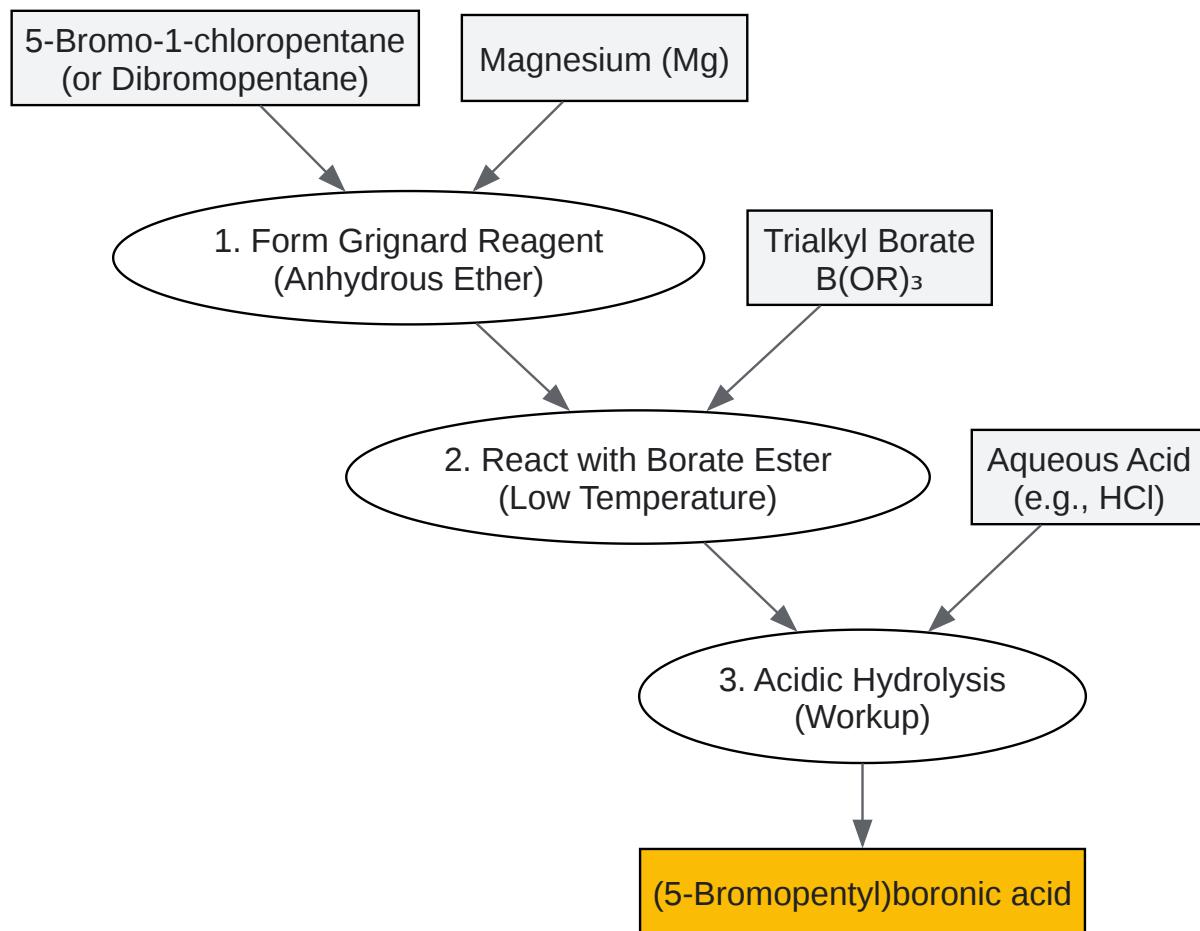
Caption: Logical workflow for the safe handling and storage of **(5-Bromopentyl)boronic acid**.

3.3. First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[8][9]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[8][9]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration.[9][10]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[7]

Experimental Protocols & Reactivity

4.1. General Synthesis of Alkylboronic Acids While a specific protocol for **(5-bromopentyl)boronic acid** is not detailed in the provided results, a general and widely used method for synthesizing alkylboronic acids involves the reaction of a Grignard reagent with a trialkyl borate (e.g., trimethyl borate or triisopropyl borate) followed by acidic hydrolysis.



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Caption: General synthetic workflow for alkylboronic acids via a Grignard reaction.

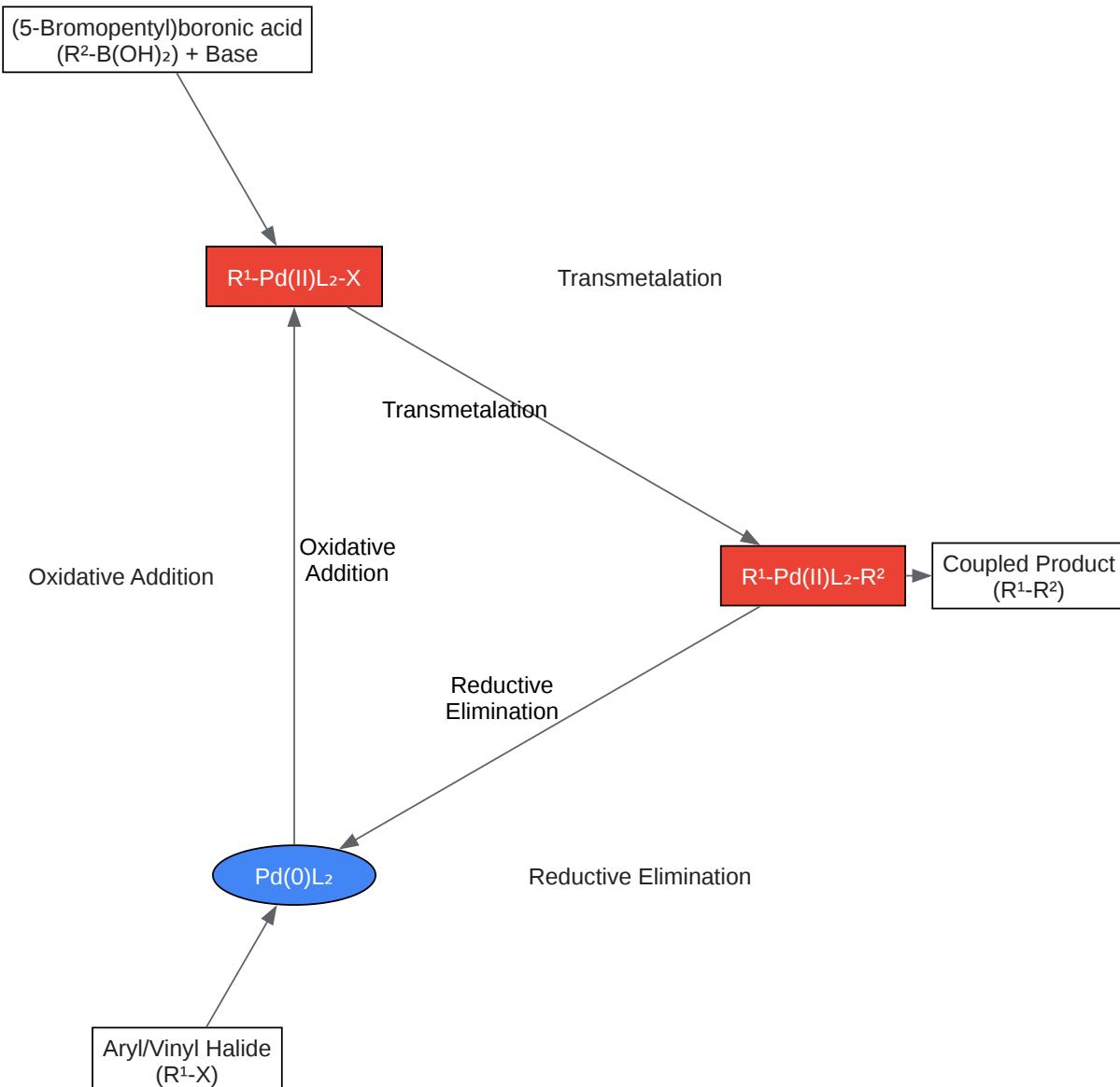
Methodology:

- **Grignard Formation:** The corresponding Grignard reagent, 5-bromopentylmagnesium bromide, is prepared by reacting 1,5-dibromopentane with magnesium turnings in an anhydrous ether solvent (e.g., THF or diethyl ether) under an inert atmosphere.
- **Reaction with Borate:** The freshly prepared Grignard reagent is then added dropwise to a solution of a trialkyl borate, such as trimethyl borate, at low temperatures (typically -78 °C) to prevent over-addition.

- Hydrolysis: The resulting boronate ester intermediate is hydrolyzed by the addition of an aqueous acid (e.g., dilute HCl) to yield the final **(5-bromopentyl)boronic acid**.
- Purification: The product is then extracted from the aqueous layer using an organic solvent and purified, typically by column chromatography or recrystallization.

4.2. Reactivity and Key Applications Boronic acids are exceptionally useful intermediates in organic chemistry, primarily due to their role in palladium-catalyzed cross-coupling reactions.[\[1\]](#) [\[2\]](#)

4.2.1. Suzuki-Miyaura Cross-Coupling This is the most prominent application of boronic acids, enabling the formation of carbon-carbon bonds.[\[1\]](#)[\[3\]](#) **(5-Bromopentyl)boronic acid** can react with various aryl or vinyl halides (or triflates) in the presence of a palladium catalyst and a base.

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